

# A Technical Guide to the Molecular Weight of Leuprolide Acetate EP Impurity D

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## Compound of Interest

Compound Name: Leuprolide Acetate EP Impurity D

Cat. No.: B12393413

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This guide provides a detailed analysis of the molecular weight of **Leuprolide Acetate EP Impurity D**, a known impurity of the gonadotropin-releasing hormone (GnRH) analog, Leuprolide Acetate. Understanding the precise molecular weight of impurities is critical for the development, quality control, and regulatory submission of pharmaceutical products.

## Identification and Structure

**Leuprolide Acetate EP Impurity D** is identified as (O-ACETYL-L-SER)-LEUPROLIDE.[1] Its structure is derived from the parent Leuprolide molecule, which is a nonapeptide with the sequence pGlu-His-Trp-Ser-Tyr-D-Leu-Leu-Arg-Pro-NHEt. Impurity D is characterized by the acetylation of the serine residue at position 4.

The chemical name for this impurity is 5-OXO-L-PROLYL-L-HISTIDYL-L-TRYPTOPHYL-L-(O-ACETYL)-SERYL-L-TYROSYL-D-LEUCYL-L-LEUCYL-L-ARGINYL-N-ETHYL-L-PROLINAMIDE.[1] This modification results in a distinct molecular formula and weight compared to the parent Leuprolide molecule.

## Molecular Formula and Weight Determination

The molecular formula for **Leuprolide Acetate EP Impurity D** has been determined to be  $C_{61}H_{86}N_{16}O_{13}$ . [1][2][3][4][5][6][7] Based on this formula, the molecular weight is calculated by summing the atomic weights of all constituent atoms.

The process involves:

- Identifying the atomic composition: Counting the number of carbon, hydrogen, nitrogen, and oxygen atoms in the molecular formula.
- Utilizing standard atomic weights: Using the standard atomic weights for each element (C  $\approx$  12.011 u, H  $\approx$  1.008 u, N  $\approx$  14.007 u, O  $\approx$  15.999 u).
- Calculating the total mass: Multiplying the count of each atom by its atomic weight and summing the results.

This calculation yields a molecular weight for the free base of the impurity.

## Data Summary

The quantitative data for **Leuprolide Acetate EP Impurity D** is summarized in the table below for clarity and ease of comparison.

Parameter	Value	Source
Chemical Name	(O-ACETYL-L-SER)- LEUPROLIDE	PubChem[1]
Molecular Formula	C <sub>61</sub> H <sub>86</sub> N <sub>16</sub> O <sub>13</sub>	PubChem, MedchemExpress, etc.[1][2][3][4][5][6][7]
Molecular Weight	~1251.4 g/mol	PubChem, MedchemExpress, etc.[1][2][3][4][5][6][7][8][9]
Monoisotopic Mass	1250.65602686 Da	PubChem[1]

Note: The molecular weight may be presented with slight variations across different sources due to rounding of atomic weights. The term "**Leuprolide Acetate EP Impurity D**" implies it may be supplied as an acetate or another salt (e.g., TFA salt), which would alter the bulk molecular weight. The values presented here are for the free base of the impurity molecule itself.

## Experimental Protocols

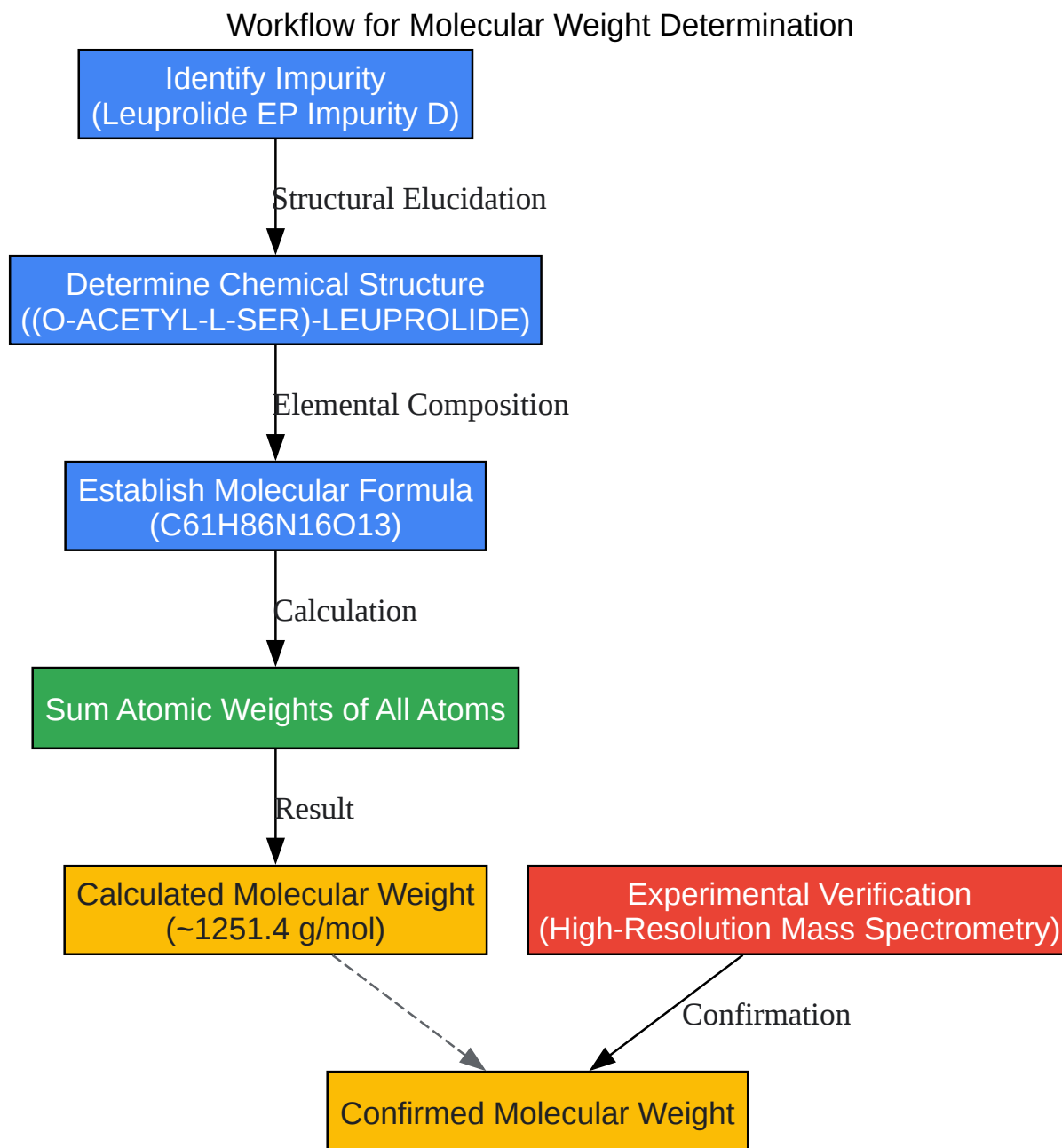
The determination of the molecular weight of a well-defined chemical entity like **Leuprolide Acetate EP Impurity D** is typically confirmed using high-resolution mass spectrometry (HRMS).

General Protocol for HRMS Confirmation:

- **Sample Preparation:** A dilute solution of the reference standard of **Leuprolide Acetate EP Impurity D** is prepared in a suitable solvent, such as a mixture of acetonitrile and water with a small amount of formic acid to facilitate ionization.
- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, is calibrated using a known standard.
- **Ionization:** The sample is introduced into the mass spectrometer, typically using electrospray ionization (ESI), which is well-suited for polar molecules like peptides.
- **Mass Analysis:** The instrument measures the mass-to-charge ratio ( $m/z$ ) of the resulting ions with high precision.
- **Data Interpretation:** The resulting spectrum is analyzed to find the peak corresponding to the protonated molecule  $[M+H]^+$ . The exact mass of this ion is used to confirm the elemental composition and thus the molecular weight of the compound.

## Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical steps taken to determine the molecular weight of **Leuprolide Acetate EP Impurity D**.



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Caption: Logical workflow for determining the molecular weight of a chemical entity.

This in-depth guide provides the essential technical details regarding the molecular weight of **Leuprolide Acetate EP Impurity D**. The accurate identification and characterization of such impurities are fundamental to ensuring the safety and efficacy of pharmaceutical products.

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## References

- 1. Leuprolide Acetate EP Impurity D | C<sub>61</sub>H<sub>86</sub>N<sub>16</sub>O<sub>13</sub> | CID 145707671 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. alentris.org [alentris.org]
- 4. Buy LeuprolideAcetateEPImpurityD (EVT-15259880) [evitachem.com]
- 5. Leuprolide (Leuprorelin) EP Impurity D - CAS - 1926163-25-8 | Axios Research [axios-research.com]
- 6. Leuprolide (Leuprorelin) EP Impurity D - SRIRAMCHEM [sriramchem.com]
- 7. Leuprolide EP Impurity D | CAS No: 1926163-25-8 [aquigenbio.com]
- 8. Leuprolide Acetate EP Impurity D | CAS No- 1926163-25-8 | Simson Pharma Limited [simsonpharma.com]
- 9. medchemexpress.com [medchemexpress.com]
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